

Iodoacetamide-D4 molecular weight and chemical formula

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Compound of Interest

Compound Name: Iodoacetamide-D4

Cat. No.: B15586450

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Iodoacetamide-D4: Physicochemical Properties

Iodoacetamide-D4 is a deuterated form of iodoacetamide, an alkylating agent commonly utilized in proteomics and biochemical studies. Its primary use is to cap cysteine residues, preventing the formation of disulfide bonds. This technical summary outlines the key physicochemical properties of **Iodoacetamide-D4**.

Quantitative Data Summary

The molecular weight and chemical formula for **Iodoacetamide-D4** are presented below.

Property	Value
Molecular Weight	188.99 g/mol [1][2][3]
	188.9884 g/mol [4]
Chemical Formula	C ₂ D ₄ INO[4]
	ICD ₂ COND ₂ [1][2][3]

Note: The different representations of the chemical formula are chemically equivalent.

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References

- 1. Iodoacetamide (D₄, 98%)- Cambridge Isotope Laboratories, DLM-7249-0.1 [isotope.com]
- 2. Iodoacetamide (D₄, 98%)- Cambridge Isotope Laboratories, DLM-7249-0.05 [isotope.com]
- 3. Cambridge Isotope Laboratories Iodoacetamide (D₄, 98%), 144-48-9, MFCD00008028, | Fisher Scientific [fishersci.com]
- 4. Iodoacetamide-d4 | CDN-D-5961-0.05G | LGC Standards [lgcstandards.com]
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